

# analytical methods for characterizing Zanamivir-Cholesterol Conjugate

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**Compound Focus:** Zanamivir-Cholesterol Conjugate

Cat. No.: S12896143

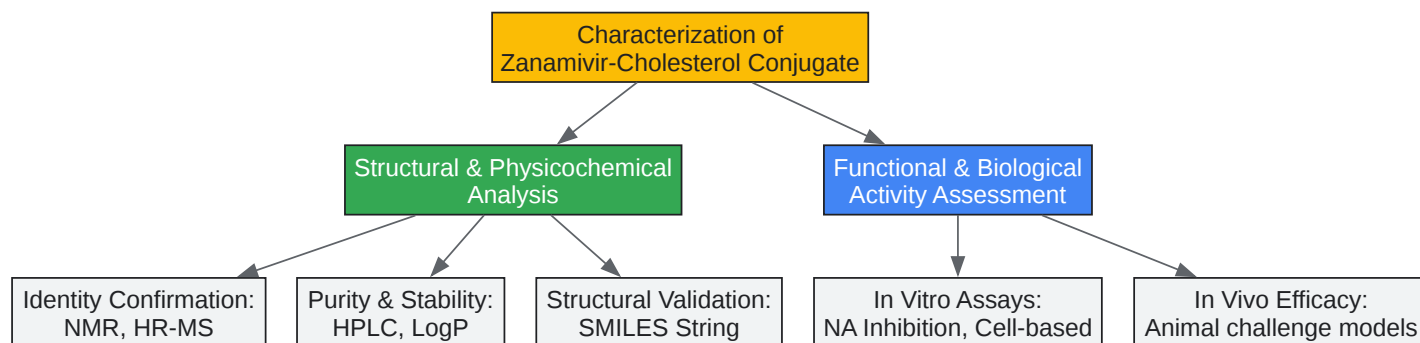
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## Physicochemical Properties & Characterization Strategy

The table below summarizes the key known identifiers and properties of **Zanamivir-Cholesterol Conjugate** from commercial and research catalogs [1] [2].

Property	Specification
CAS Number	2478446-18-1 [1] [2]
Molecular Formula	$C_{61}H_{104}N_8O_{15}$ [1] [2]
Molecular Weight	1189.52 g/mol (exact mass: 1188.762) [1] [2]
Purity	≥98% (for research lots) [2]
Storage	Powder: -20°C or 4°C; In solvent: -80°C or -20°C [2]

A comprehensive characterization strategy for this conjugate would logically progress from assessing fundamental properties to evaluating its biological activity, as shown in the workflow below.



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## Suggested Experimental Approaches for Key Assays

Since explicit protocols are not provided in the available literature, the following outlines the general principles and objectives of key experiments based on the research article's methodology [3] [4].

### Identity and Purity Analysis

- **High-Resolution Mass Spectrometry (HR-MS):** This is critical for confirming the molecular formula. The expected exact mass is **1188.762 Da** [2]. The large molecular weight makes this technique essential for distinguishing the conjugate from its individual components.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR should be used to confirm the molecular structure, verify the success of the conjugation chemistry, and assign the **13 defined stereocenters** [2].
- **Analytical HPLC/UPLC:** Employ reverse-phase chromatography to establish a purity profile and a primary method for quality control. The high **LogP of 5.3** indicates significant hydrophobicity, so mobile phases with high organic solvent content (e.g., acetonitrile or methanol) will be necessary [2].

### Functional and Biological Activity

- **In Vitro Neuraminidase (NA) Inhibition Assay:**

- **Objective:** To confirm that conjugation to cholesterol does not impair the drug's ability to bind and inhibit the neuraminidase enzyme.
- **Method:** Use a fluorometric or colorimetric-based NA activity assay with a substrate like 2'-(4-Methylumbelliferyl)- $\alpha$ -D-N-acetylneuraminic acid (MUNANA). The protocol involves incubating recombinant NA from various influenza strains (including oseltamivir-resistant H275Y mutant) with the conjugate and measuring residual enzyme activity. The conjugate should demonstrate potent efficacy against both wild-type and drug-resistant viruses [3] [4].
- **Cell-Based Antiviral Assay (CPE Reduction):**
  - **Objective:** To evaluate the compound's ability to protect cells from viral infection and determine its EC<sub>50</sub>.
  - **Method:** Infect cell monolayers (e.g., MDCK cells) with influenza virus (e.g., H1N1) and treat with serial dilutions of the **Zanamivir-Cholesterol conjugate**. After an incubation period, measure cell viability using a colorimetric assay (e.g., MTT). The conjugate is reported to have **markedly improved antiviral efficacy compared to Zanamivir alone** [3] [4].
- **Pharmacokinetic (PK) Profiling:**
  - **Objective:** To validate the long-acting property of the conjugate.
  - **Method:** Administer a single dose to animal models (e.g., mice) and collect plasma samples at various time points. Use a validated LC-MS/MS method to quantify the conjugate concentration over time. The key finding is a **significantly improved plasma half-life compared to native Zanamivir** [3] [4].

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## References

1. Zanamivir-Cholesterol Conjugate | Influenza Virus Inhibitor [medchemexpress.com]
2. Influenza Virus - Zanamivir-Cholesterol Conjugate [invivochem.com]
3. Zanamivir-Cholesterol Conjugate: A Long-Acting ... [pubmed.ncbi.nlm.nih.gov]
4. Article Zanamivir–Cholesterol Conjugate: A Long-Acting ... [sciencedirect.com]

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